

# A Technical Guide to Water-17O: Commercial Availability, Synthesis, and Applications

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## Compound of Interest

Compound Name: Water-17O

Cat. No.: B1250082

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Water-17O** ( $\text{H}_2^{17}\text{O}$ ), a stable isotope of water with growing importance in a range of scientific disciplines. Due to its unique nuclear magnetic resonance properties,  $^{17}\text{O}$  serves as a powerful tool in elucidating molecular structure, dynamics, and metabolic pathways. This document covers the commercial availability of  $\text{H}_2^{17}\text{O}$ , details its synthesis through isotopic enrichment, provides experimental protocols for its use, and outlines its applications in research and drug development.

## Commercial Availability of Water- $^{17}\text{O}$

Water- $^{17}\text{O}$  is commercially available from several specialized suppliers of stable isotopes. The products are typically offered at various isotopic enrichment levels, catering to the diverse sensitivity requirements of different experimental techniques. Below is a summary of commercially available Water- $^{17}\text{O}$ .

Table 1: Commercial Suppliers and Products

Supplier	Product Name	Available $^{17}\text{O}$ Enrichment (atom %)	Available Quantities
Sigma-Aldrich	Water- $^{17}\text{O}$	20-24.9%	Bulk and prepack
Water- $^{17}\text{O}$	90%	1 g	
IsotopeShop.com (CPI Georgia)	Water- $^{17}\text{O}$	20%, 70%, 80%, 90%	1 g, 25 g
MedChemExpress (MCE)	Water- $^{17}\text{O}$	Not specified	0.001 kg - 5 kg

Note: Pricing and availability are subject to change. Please consult the suppliers directly for current information. As of late 2023, the approximate price for 1 gram of 90 atom % Water- $^{17}\text{O}$  was in the range of \$3,560.00 USD.

## Physical Properties of Water- $^{17}\text{O}$

The isotopic substitution of  $^{16}\text{O}$  with  $^{17}\text{O}$  results in slight alterations to the physical properties of water. These differences are fundamental to the enrichment processes.

Table 2: Physical Properties of Water- $^{17}\text{O}$  (90% Enrichment)

Property	Value
Molecular Weight	~19.02 g/mol
Density (at 25 °C)	~1.044 g/mL
Boiling Point	100 °C
Melting Point	0 °C

## Synthesis and Enrichment of Water- $^{17}\text{O}$

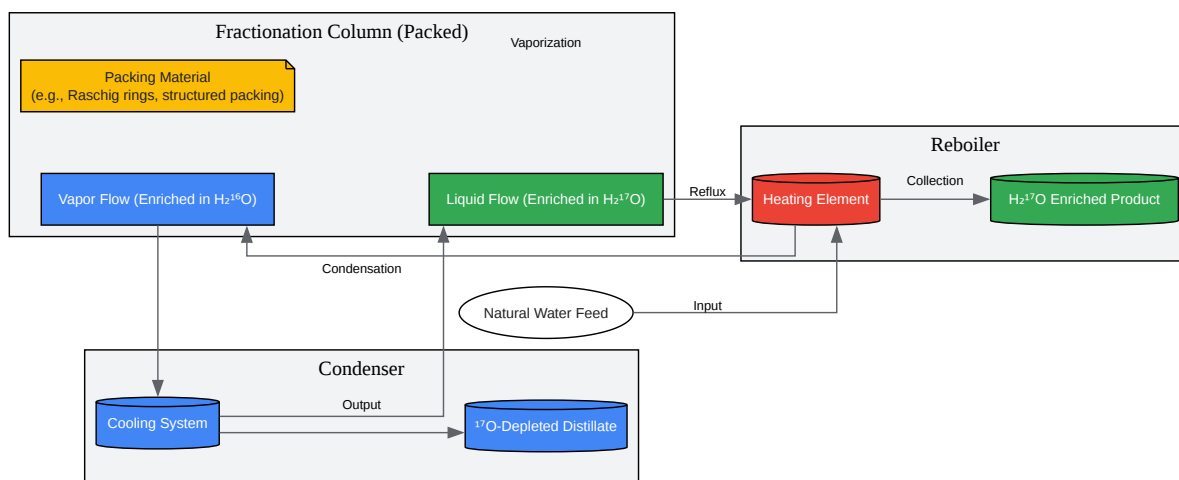
The natural abundance of  $^{17}\text{O}$  is a mere 0.038%<sup>[1]</sup>. Consequently, for most applications, particularly in NMR and MRI, isotopic enrichment is essential. The primary method for this

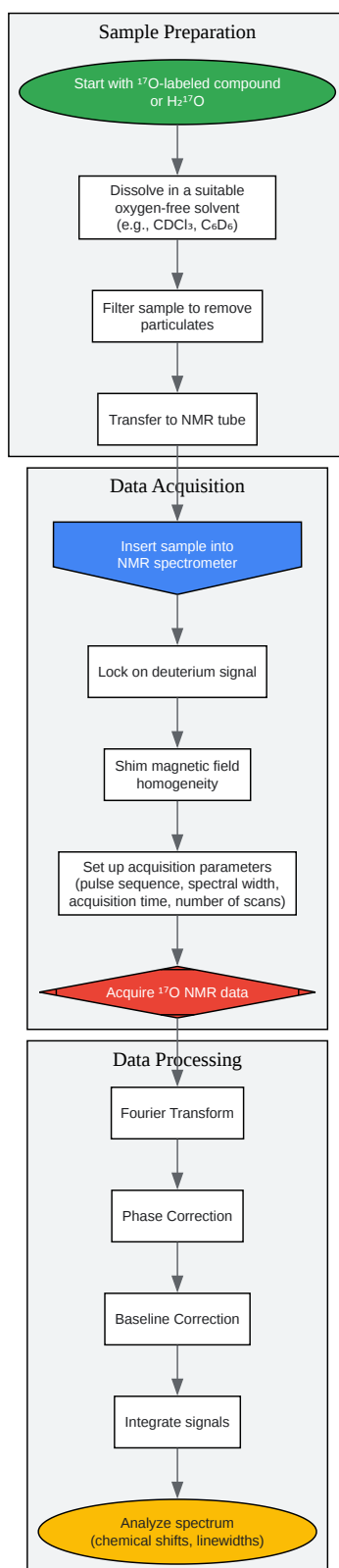
enrichment is the fractional distillation of water.

## Fractional Distillation

The slight difference in vapor pressure between  $\text{H}_2^{16}\text{O}$  and  $\text{H}_2^{17}\text{O}$  allows for their separation through fractional distillation. While the process is energy-intensive, it is a well-established method for achieving high levels of isotopic enrichment[2][3][4].

Diagram of the Fractional Distillation Process for  $\text{H}_2^{17}\text{O}$  Enrichment





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